

Safe Disposal of 1-Bromo-4-(propane-2-sulfonyl)benzene: A Procedural Guide

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Compound of Interest

Compound Name: 1-Bromo-4-(propane-2-sulfonyl)benzene

Cat. No.: B1286707

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For immediate release: This document provides crucial safety and logistical information for the proper disposal of **1-Bromo-4-(propane-2-sulfonyl)benzene** (CAS No. 70399-02-9), designed for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and environmental compliance.

Core Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to consult the specific Safety Data Sheet (SDS) for **1-Bromo-4-(propane-2-sulfonyl)benzene**. Personnel must be equipped with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling of this compound and its associated waste must occur within a certified chemical fume hood to mitigate the risk of inhalation.

Quantitative Data Summary

The following table summarizes the available quantitative data for **1-Bromo-4-(propane-2-sulfonyl)benzene**. These properties are essential for understanding the chemical's characteristics and ensuring safe handling.

Property	Value	Source
Molecular Formula	C9H11BrO2S	PubChem[1]
Molecular Weight	263.15 g/mol	PubChem[1]
Exact Mass	261.96631 Da	PubChem[1]
XLogP3	2.8	Echemi[2]
Polar Surface Area (PSA)	42.5 Å ²	Echemi[2]
Hydrogen Bond Acceptor Count	2	Echemi[2]
Rotatable Bond Count	2	Echemi[2]

Note: The properties listed above are primarily computed values.

Experimental Protocol: Waste Disposal Procedure

The proper disposal of **1-Bromo-4-(propane-2-sulfonyl)benzene** is a critical step in laboratory safety. The following protocol outlines the necessary steps for its collection and disposal as hazardous waste.

1. Waste Segregation and Collection:

- **Designated Waste Container:** All waste containing **1-Bromo-4-(propane-2-sulfonyl)benzene** must be collected in a designated, clearly labeled, and chemically compatible container.
- **Labeling:** The container must be prominently labeled with "Hazardous Waste," the full chemical name "**1-Bromo-4-(propane-2-sulfonyl)benzene**," and the associated hazard symbols (e.g., irritant, harmful).
- **Avoid Mixing:** This waste stream must not be mixed with non-halogenated organic solvents, acids, bases, or other incompatible waste categories to prevent chemical reactions and ensure proper disposal pathways.

2. Spill Management:

- In the event of a spill, evacuate non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand, vermiculite, or a commercial chemical absorbent.
- Carefully collect the absorbed material using non-sparking tools and place it into the designated hazardous waste container.
- Decontaminate the spill area with a suitable solvent, followed by a thorough wash with soap and water.

3. Container Management and Storage:

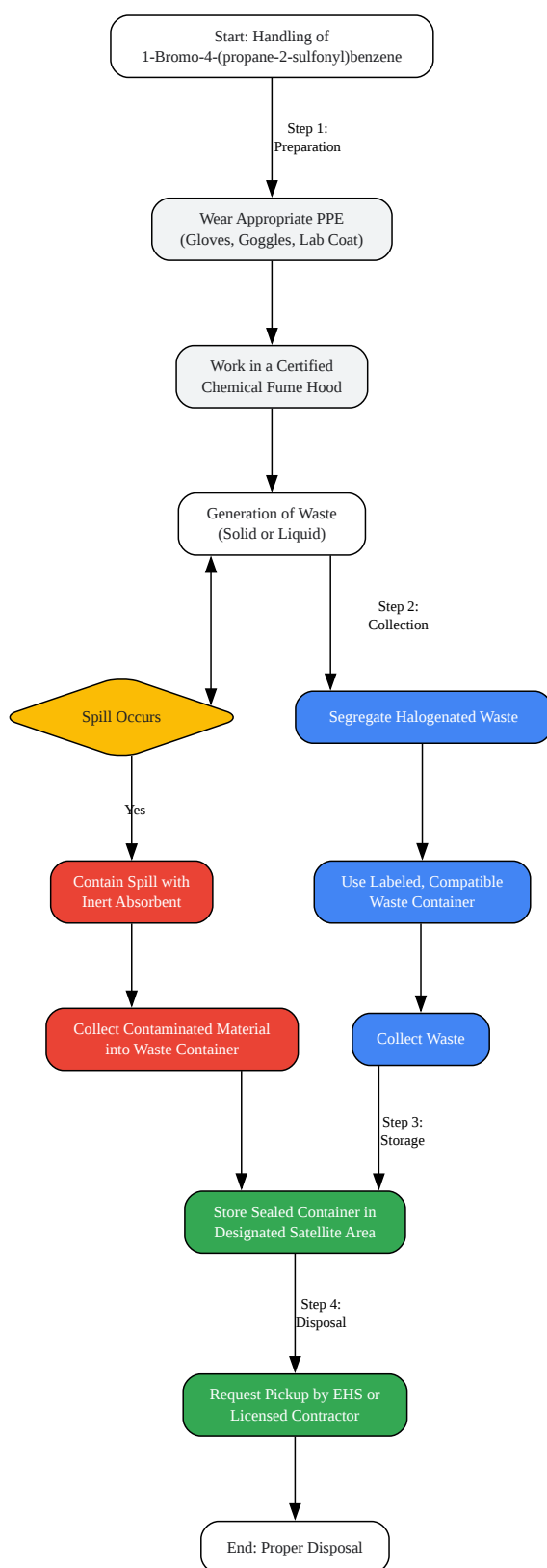
- Keep the hazardous waste container securely sealed when not in use.
- Store the container in a designated, well-ventilated, and cool satellite accumulation area, away from heat and sources of ignition.
- Secondary containment should be used to prevent the spread of material in case of a leak.

4. Final Disposal:

- Once the waste container is nearing its capacity (do not overfill), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Ensure all institutional and regulatory paperwork is completed accurately.
- The ultimate disposal method will likely involve incineration at a licensed facility equipped to handle halogenated organic compounds.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **1-Bromo-4-(propane-2-sulfonyl)benzene**.



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Caption: Disposal workflow for **1-Bromo-4-(propane-2-sulfonyl)benzene**.

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References

- 1. 1-Bromo-4-(propane-2-sulfonyl)benzene | C₉H₁₁BrO₂S | CID 19959947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
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